

Personal protective equipment for handling Verapamil-d7

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Compound of Interest

Compound Name: Verapamil-d7

Cat. No.: B15138418

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Essential Safety and Handling Guide for Verapamil-d7

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Verapamil-d7**. Adherence to these procedures is essential to ensure personal safety and environmental protection. **Verapamil-d7** Hydrochloride is classified as a toxic solid organic compound that is toxic if swallowed and poses a long-term hazard to aquatic life.^{[1][2]}

Hazard Identification and Classification

Verapamil-d7 is associated with the following hazard classifications:

- GHS Classification: Acute toxicity, oral (Category 3); Hazardous to the aquatic environment, acute and long-term hazard.^{[1][3]}
- WHMIS Classification: D1B: Toxic material causing immediate and serious toxic effects (Toxic by ingestion).^[1]

Hazard Statements:

- H301: Toxic if swallowed.
- H401: Toxic to aquatic life.

- H411: Toxic to aquatic life with long lasting effects.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Verapamil-d7** to minimize exposure risk.

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator in positive pressure mode with emergency escape provisions.	To be used when airborne levels may exceed exposure limits or in case of insufficient ventilation.
Hand Protection	Handle with gloves. Inspect gloves prior to use. Use proper glove removal technique.	Prevents skin contact with the toxic substance.
Eye Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved equipment.	Protects eyes from dust and splashes.
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.	Provides a barrier against accidental skin contact.

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and ensuring a safe laboratory environment.

Handling:

- Do not ingest or breathe dust.
- Avoid contact with skin and eyes.

- Use in a well-ventilated area, preferably under a chemical fume hood.
- Ground all equipment containing the material to prevent static discharge.
- Wash hands thoroughly after handling.

Storage:

- Keep container tightly closed in a dry and well-ventilated place.
- Recommended storage temperature is -20°C.
- Store locked up.
- Incompatible with strong oxidizing agents.

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is crucial.

Emergency Situation	First Aid / Spill Response
If Inhaled	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
In Case of Skin Contact	Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
In Case of Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.
If Swallowed	Do NOT induce vomiting. Call a physician or poison control center immediately.
Spill	Sweep up the material, avoiding dust formation, and place it into a suitable, labeled container for disposal.

Disposal Plan

Verapamil-d7 and any contaminated materials must be disposed of as hazardous waste.

- **Product Disposal:** Dispose of in a manner consistent with federal, state, and local regulations. All waste containing **Verapamil-d7** must be handled by a licensed hazardous material disposal company. A recommended final disposal method is through a chemical incinerator with an afterburner and scrubber.
- **Contaminated Packaging:** Dispose of as unused product in the same hazardous waste stream.
- Do not dispose of down the drain or in regular trash.

Transportation

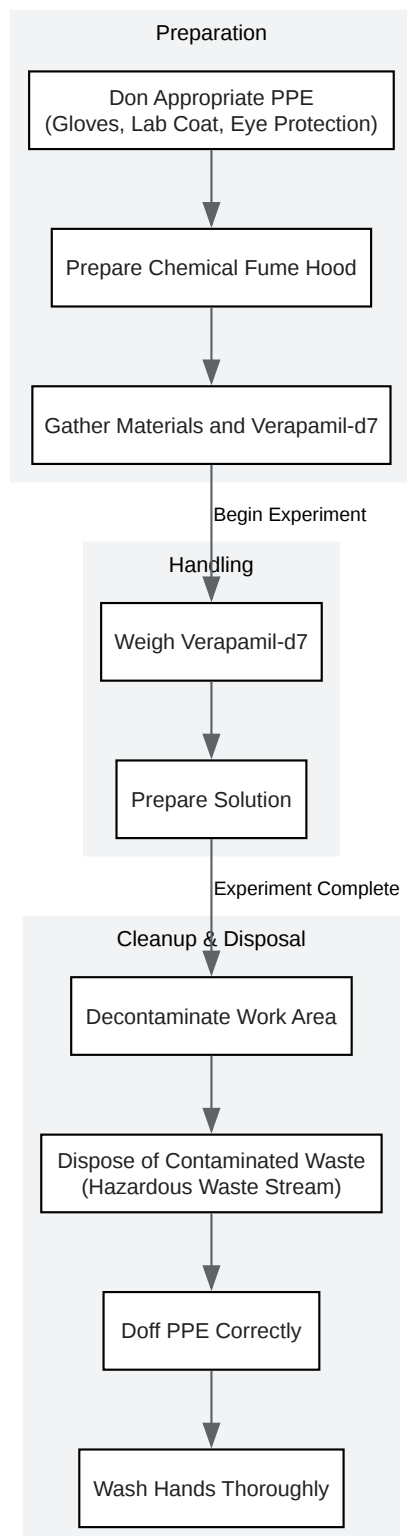
Verapamil-d7 is regulated for transport.

Transport Regulation	Details
UN Number	UN2811
Proper Shipping Name	Toxic solid, organic, n.o.s. (Verapamil-d7 Hydrochloride)
Transport Hazard Class	6.1
Packing Group	III

Operational Workflow

The following diagram outlines the standard operating procedure for handling **Verapamil-d7** in a laboratory setting.

Verapamil-d7 Handling Workflow

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References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

